

Proper Disposal and Handling of Tizoxanide-d4

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Tizoxanide-d4**

Cat. No.: **B565610**

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This document provides essential safety, handling, and disposal protocols for **Tizoxanide-d4**, a deuterated internal standard used in research settings. The following procedures are designed to ensure the safety of laboratory personnel and compliance with environmental regulations.

Immediate Safety and Handling Protocols

Tizoxanide-d4 is classified as harmful if swallowed, a skin and eye irritant, and may cause respiratory irritation. Adherence to proper safety measures is critical when handling this compound.

Personal Protective Equipment (PPE):

- Eye Protection: Wear safety goggles with side-shields.[\[1\]](#)
- Hand Protection: Use chemically resistant protective gloves.[\[1\]](#)
- Skin and Body Protection: Wear impervious clothing or a lab coat.[\[1\]](#)
- Respiratory Protection: Use a suitable respirator if ventilation is inadequate or when handling the solid form to avoid dust inhalation.[\[1\]](#)

Handling Procedures:

- Work in a well-ventilated area, preferably within a chemical fume hood.[\[1\]](#)[\[2\]](#)
- Avoid breathing dust, fumes, or vapors.

- Prevent contact with skin and eyes.[\[1\]](#)
- Do not eat, drink, or smoke in areas where the chemical is handled.[\[1\]](#)

Tizoxanide-d4: Key Data

The following table summarizes important quantitative information for **Tizoxanide-d4**.

| Parameter | Value | Source(s) |
|---------------------|---|---|
| CAS Number | 1246817-56-0 | [3] [4] |
| Molecular Formula | C ₁₀ H ₃ D ₄ N ₃ O ₄ S | [3] [4] |
| Molecular Weight | 269.27 g/mol | [4] [5] |
| Appearance | Brown Solid | [5] [6] |
| Recommended Storage | -20°C or 2-8°C | [3] [5] [6] |
| Stability | ≥ 4 years (at -20°C) | [3] |
| Purity | ≥99% deuterated forms (d ₁ -d ₄) | [3] |
| Solubility | Soluble in DMSO and Methanol | [3] |

Step-by-Step Disposal Procedure

Disposal of **Tizoxanide-d4** and associated waste must be conducted in accordance with institutional and local environmental regulations. Never dispose of this chemical down the drain or in regular trash. The non-deuterated form, Tizoxanide, is classified as very toxic to aquatic life with long-lasting effects.[\[1\]](#)

Step 1: Waste Segregation

- Collect all **Tizoxanide-d4** waste, including unused product, contaminated consumables (e.g., pipette tips, vials), and cleaning materials, in a dedicated, properly labeled hazardous waste container.[\[7\]](#)[\[8\]](#)

- Do not mix **Tizoxanide-d4** waste with incompatible materials such as strong acids, bases, or oxidizing agents.[1][9]

Step 2: Waste Container Management

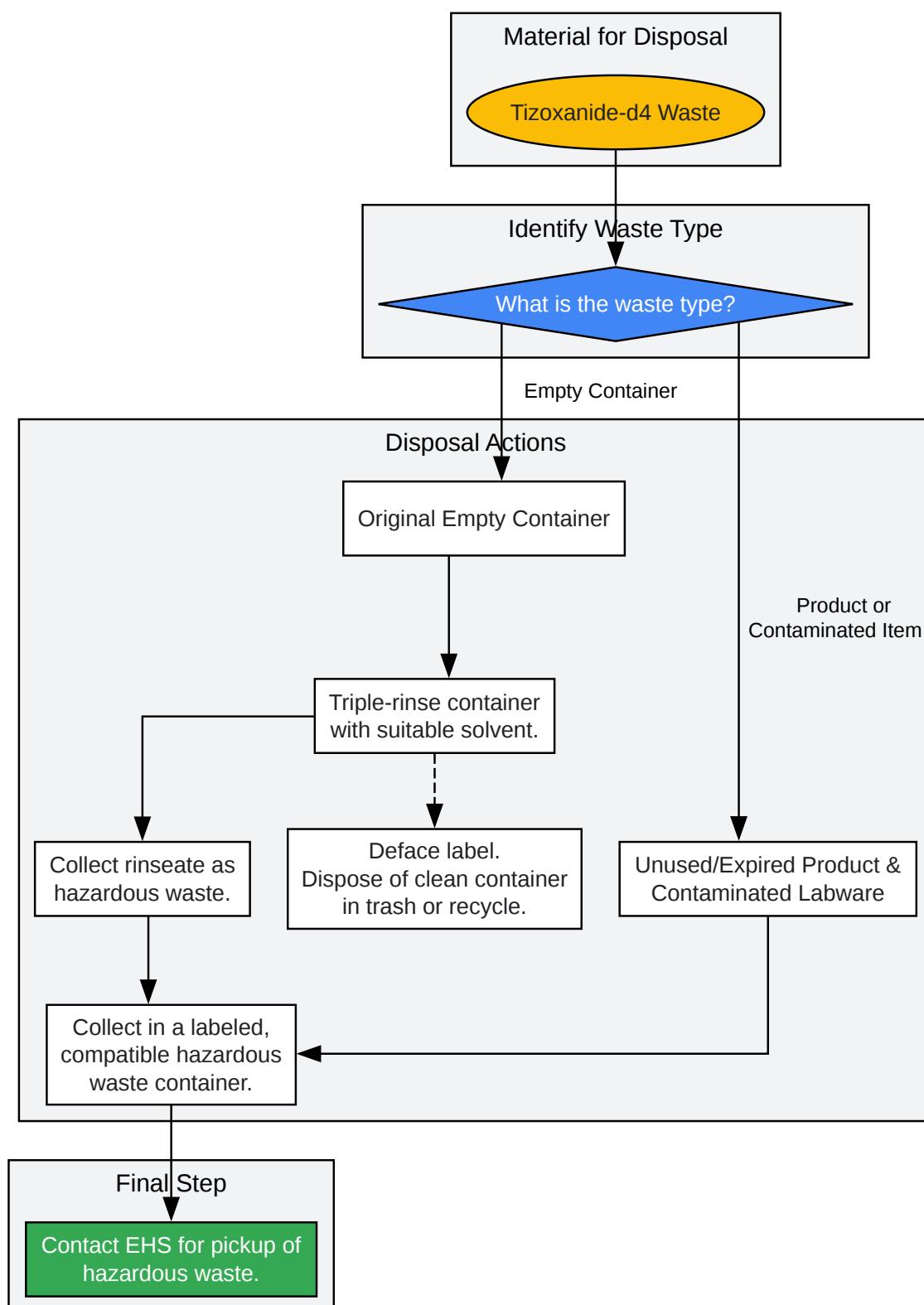
- Use a container made of a compatible material (e.g., glass or polyethylene) with a tightly fitting cap.[7][10]
- The container must be clearly labeled as "Hazardous Waste" and include the full chemical name: "**Tizoxanide-d4**".
- Keep the waste container closed at all times except when adding waste.[7][9]
- Store the waste container in a designated, secure, and well-ventilated secondary containment area while awaiting pickup.

Step 3: Disposal of Empty Containers

- Empty **Tizoxanide-d4** containers must be triple-rinsed with a suitable solvent (e.g., methanol or acetone).[9][10]
- Collect the rinseate as hazardous waste and add it to your **Tizoxanide-d4** waste stream.[9]
- After triple-rinsing, deface or remove the original label to prevent misuse.[11][12] The clean, empty container may then be disposed of in the regular trash or recycled, depending on institutional policies.[9]

Step 4: Arrange for Disposal

- Contact your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste disposal contractor to arrange for the pickup and disposal of the hazardous waste.[9]
- Follow all institutional procedures for waste pickup, including completing any necessary forms.

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Caption: Decision workflow for the proper disposal of **Tizoxanide-d4** waste streams.

Cited Experimental Use

The provided documentation indicates that Tizoxanide-d₄ is intended for use as an internal standard for the quantification of its non-deuterated analogue, Tizoxanide, by Gas Chromatography (GC) or Liquid Chromatography-Mass Spectrometry (LC-MS).^[3] Tizoxanide itself is an active metabolite of the antiparasitic drug nitazoxanide and has been studied for its activity against various pathogens, including *M. tuberculosis*, *L. mexicana*, *T. cruzi*, influenza A virus, and hepatitis B and C viruses.^[3] Detailed experimental protocols for these specific applications are not provided in the safety and product information documents. Researchers should consult relevant scientific literature for validated methodologies.

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